

Application Notes and Protocols for Mat2A-IN-1

In Vitro Assay

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Compound of Interest

Compound Name: Mat2A-IN-1

Cat. No.: B12421829

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These application notes provide a detailed protocol for conducting an in vitro biochemical assay to evaluate the inhibitory activity of compounds, such as **Mat2A-IN-1**, against the Methionine Adenosyltransferase 2A (MAT2A) enzyme.

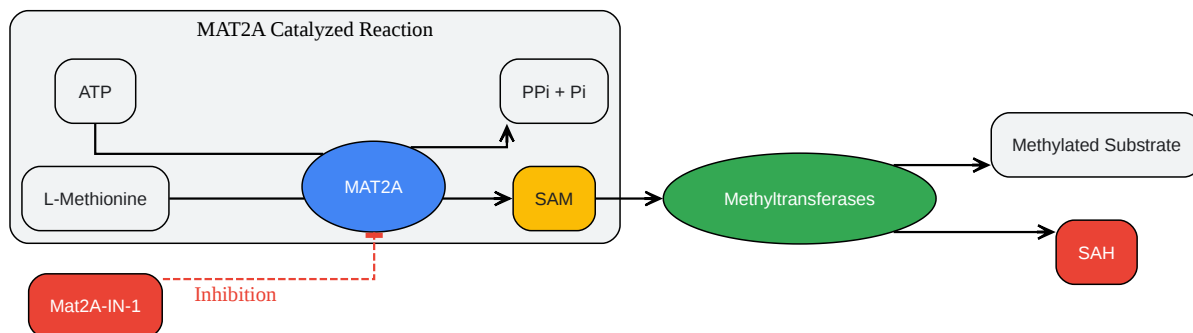
Introduction

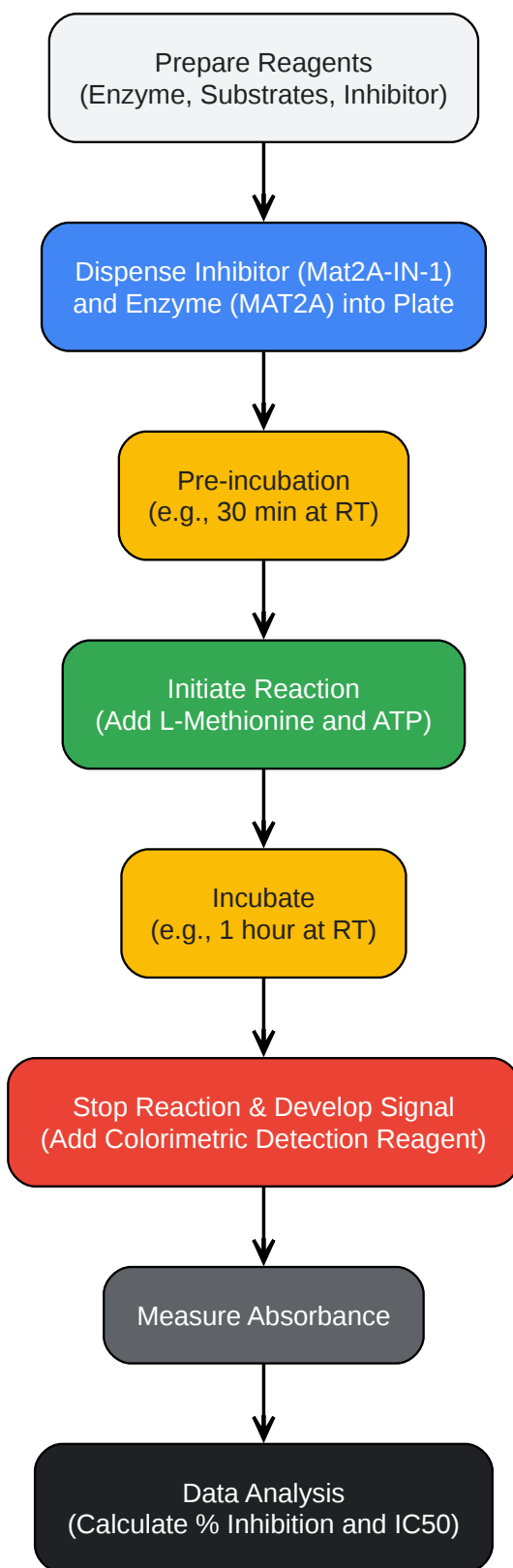
Methionine Adenosyltransferase 2A (MAT2A) is a critical enzyme that catalyzes the formation of S-adenosylmethionine (SAM), the primary methyl donor for a wide range of cellular methylation reactions essential for cellular homeostasis, including the methylation of DNA, RNA, and proteins.[1] Dysregulation of MAT2A activity has been implicated in various diseases, particularly in cancer, making it an attractive therapeutic target.[2][3] Notably, cancers with a homozygous deletion of the methylthioadenosine phosphorylase (MTAP) gene exhibit a synthetic lethal relationship with MAT2A inhibition.[4] This has spurred the development of MAT2A inhibitors as potential anti-cancer agents.

This document outlines a robust and reproducible in vitro assay protocol to determine the potency of inhibitors like **Mat2A-IN-1**. The described method is a colorimetric assay that measures the production of inorganic phosphate, a byproduct of the MAT2A-catalyzed reaction.

Signaling Pathway of MAT2A

MAT2A is a key enzyme in the methionine cycle. It converts L-methionine and ATP into S-adenosylmethionine (SAM). This process is fundamental for cellular methylation events. Inhibition of MAT2A disrupts this cycle, leading to a depletion of SAM and an accumulation of S-adenosylhomocysteine (SAH), which in turn can inhibit various methyltransferases.[1]





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